

An In-depth Technical Guide to the Crystal Structure of Iron(II) Iodide

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Compound of Interest		
Compound Name:	Ferrous lodide	
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This technical guide provides a comprehensive overview of the crystal structure of iron(II) iodide (FeI₂), a material of interest for its magnetic properties and potential applications in catalysis. This document details the crystallographic parameters, synthesis methodologies, and the experimental procedures used for its structural determination, presenting quantitative data in a clear, tabular format and illustrating key concepts with diagrams.

Crystal Structure and Properties

Iron(II) iodide crystallizes in the trigonal crystal system, adopting the cadmium iodide (CdI₂) type structure.[1][2] This structure is characterized by a layered arrangement of ions, where sheets of iron(II) cations are sandwiched between two layers of iodide anions. These sandwichlike layers are held together by weak van der Waals forces, which allows for easy cleavage along the basal planes.[3][4]

The crystal belongs to the space group P-3m1 (No. 164).[1][5] Within this structure, each Fe²⁺ ion is octahedrally coordinated to six I⁻ ions, forming FeI₆ octahedra. These octahedra share edges to form infinite two-dimensional sheets perpendicular to the c-axis.[1][6] Each I⁻ ion is, in turn, coordinated to three Fe²⁺ ions in a trigonal pyramidal geometry.

Table 1: Crystallographic Data for Iron(II) Iodide



Parameter	Value	Reference
Crystal System	Trigonal	[1]
Space Group	P-3m1	[1][5]
Lattice Parameters	a = 4.04 Å, c = 6.75 Å	[2]
Unit Cell Volume	94.7 ų	Calculated
Formula Units (Z)	1	
Density (calculated)	5.406 g/cm ³	Calculated
Coordination Number (Fe ²⁺)	6 (Octahedral)	[1]
Coordination Number (I ⁻)	3 (Trigonal Pyramidal)	[1]

Experimental Protocols Synthesis of Anhydrous Iron(II) Iodide

Several methods have been reported for the synthesis of anhydrous iron(II) iodide.

Method 1: Direct Reaction of Elements

High-purity anhydrous iron(II) iodide can be synthesized by the direct reaction of iron powder with iodine vapor at elevated temperatures.

- Materials: High-purity iron powder, iodine crystals.
- Procedure:
 - A stoichiometric amount of iron powder and iodine crystals are sealed in an evacuated quartz ampoule.
 - The ampoule is placed in a tube furnace and heated to 500 °C.[2]
 - The reaction is held at this temperature for a sufficient duration to ensure complete reaction.



• The ampoule is then slowly cooled to room temperature.

Method 2: In Situ Synthesis in Solution

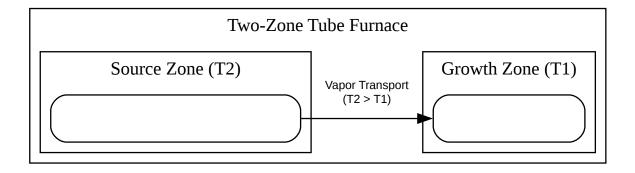
For applications where the immediate use of FeI₂ in solution is required, an in situ synthesis can be performed.

- Materials: Iron powder, iodine, anhydrous acetonitrile.
- Procedure:
 - An excess of iron powder is suspended in anhydrous acetonitrile in a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen).
 - A stoichiometric amount of iodine is added to the suspension.
 - The mixture is stirred at room temperature or gently heated until the color of the iodine disappears, indicating the formation of iron(II) iodide. The resulting solution can be used directly for subsequent reactions.

Single Crystal Growth

High-quality single crystals of iron(II) iodide suitable for X-ray diffraction can be grown using chemical vapor transport (CVT) or the Bridgman method.

Conceptual Workflow for Chemical Vapor Transport (CVT):



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Caption: Conceptual workflow for the chemical vapor transport growth of Fel2 single crystals.

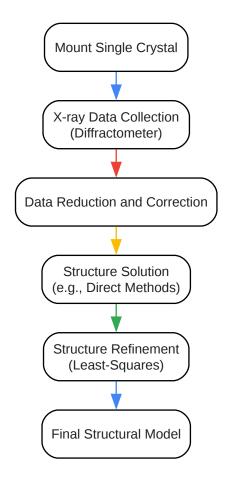
- Protocol Outline (CVT):
 - Polycrystalline Fel₂ powder is loaded into one end of a quartz ampoule (the source zone).
 - A small amount of a transport agent, such as iodine, is added.
 - The ampoule is evacuated and sealed.
 - The ampoule is placed in a two-zone tube furnace, with the source zone at a higher temperature (T₂) and the other end (the growth zone) at a slightly lower temperature (T₁).
 - The temperature gradient drives the transport of Fel₂ via the gaseous phase to the cooler growth zone, where it deposits and forms single crystals.

Single-Crystal X-ray Diffraction and Structure Refinement

The determination of the crystal structure of iron(II) iodide from a single crystal involves data collection using a diffractometer and subsequent data processing and structure refinement.

Logical Flow of Single-Crystal Structure Determination:





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